Technical Comparison Guide: Spectral Characterization of Methyl 2-chloro-3-phenylpropanoate

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Compound of Interest

Compound Name:	*Methyl 2-chloro-3-(phenylformamido)propanoate*
CAS No.:	*1702112-18-2*
Cat. No.:	*B1383487*

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Executive Summary & Application Context

Methyl 2-chloro-3-phenylpropanoate is a critical chiral intermediate used in the synthesis of phenylalanine derivatives and

-adrenergic blockers. Its structural integrity is defined by the

-chloro substitution, which introduces a stereocenter and significantly alters the electronic environment compared to its non-halogenated precursor, Methyl 3-phenylpropanoate.

This guide provides a definitive spectral comparison to assist researchers in:

- Validating Synthesis: Distinguishing the product from unreacted starting materials (Meerwein arylation or esterification routes).
- Purity Assessment: Identifying de-chlorinated impurities.

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- Stereochemical Verification: Understanding the diastereotopic nature of the methylene protons in the

  -halo ester.

Structural & Spectral Comparison

The introduction of the chlorine atom at the

-position creates a distinct "spectral fingerprint." The following data compares the target compound with its most common analog, Methyl 3-phenylpropanoate.

NMR Spectroscopy Comparison (H & C)

The most diagnostic feature is the deshielding of the

-proton and the splitting of the

-methylene protons due to the chiral center created by the chlorine substitution.

Table 1:

H NMR Chemical Shift Comparison (in CDCl

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Proton Position	Methyl 3-phenylpropanoate (Standard)	Methyl 2-chloro-3-phenylpropanoate (Target)	Diagnostic Shift ( )
-CH	2.65 ppm (Triplet, 2H)	4.45 ppm (Triplet/dd, 1H)	+1.80 ppm (Downfield shift due to Cl)
-CH	2.95 ppm (Triplet, 2H)	3.15 & 3.35 ppm (Multiplet, 2H)	Diastereotopic splitting (ABX system)
-OCH	3.67 ppm (Singlet, 3H)	3.76 ppm (Singlet, 3H)	+0.09 ppm (Inductive effect)
Aromatic	7.15 - 7.30 ppm (Multiplet)	7.20 - 7.40 ppm (Multiplet)	Minimal change

Expert Insight: In the target compound, the

-methylene protons (

) are no longer equivalent because they are adjacent to a chiral center (

-C). They appear as diastereotopic protons, often resolving into two distinct doublets of doublets (dd) rather than the clean triplet seen in the non-chlorinated standard.

Table 2:

C NMR Chemical Shift Comparison

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Carbon Position	Methyl 3-phenylpropanoate	Methyl 2-chloro-3-phenylpropanoate	Mechanistic Note
Carbonyl (C=O)	173.4 ppm	169.5 ppm	Upfield shift (shielding) typical of -halo esters.
-Carbon	35.7 ppm	53.8 ppm	Direct deshielding by Chlorine.
-Carbon	31.0 ppm	39.2 ppm	-effect of Chlorine.
Methoxy (-OCH)	51.6 ppm	53.1 ppm	Slight deshielding.

Mass Spectrometry (MS) Profile[1]

Mass spectrometry provides the most rapid confirmation of the halogen presence due to the characteristic isotopic ratio of Chlorine.

- Molecular Ion (M+):
  - Standard: m/z 164 (Single peak).
  - Target: m/z 198 and 200 (3:1 ratio). This M+ / M+2 pattern is the definitive signature of a mono-chlorinated compound.
- Fragmentation:
  - Base Peak (m/z 91): Both compounds show a strong tropylium ion ( ), confirming the benzyl moiety.
  - Loss of Methoxy (M-31): Observed in both.
  - Loss of Chlorine (M-35/37): Specific to the target, yielding a peak at m/z 163.

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Experimental Protocols

Synthesis Workflow: Meerwein Arylation

The most robust route to Methyl 2-chloro-3-phenylpropanoate is the Meerwein arylation, coupling methyl acrylate with a diazonium salt. This method is preferred over direct chlorination for its regioselectivity.

Protocol Steps:

- Diazotization: Dissolve aniline (0.1 mol) in concentrated HCl (30 mL) and water. Cool to 0°C. Add NaNO

  (0.11 mol) dropwise to form phenyldiazonium chloride.

- Coupling: To a separate flask, add Methyl Acrylate (0.15 mol), Acetone (solvent), and CuCl

  (catalyst, 5 mol%).

- Addition: Slowly add the cold diazonium salt solution to the acrylate mixture while maintaining temperature at 20-30°C. Evolution of N

  gas indicates reaction progress.

- Workup: Extract with diethyl ether. Wash organic layer with saturated NaHCO

  (to remove acid traces) and brine.

- Purification: Distillation under reduced pressure (bp ~130°C at 15 mmHg) or column chromatography (Hexane/EtOAc 9:1).

Visualization of Reaction Logic[1]

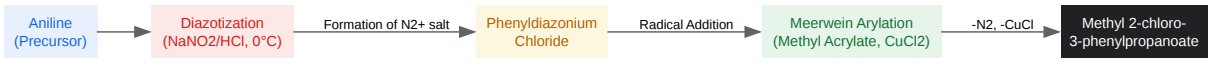

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Figure 1: Meerwein Arylation pathway for the regioselective synthesis of the target

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-halo ester.

Analytical Verification Workflow

To ensure the product meets the "Senior Scientist" standard of purity, a self-validating analytical workflow is required. This logic tree guides the interpretation of spectral data.

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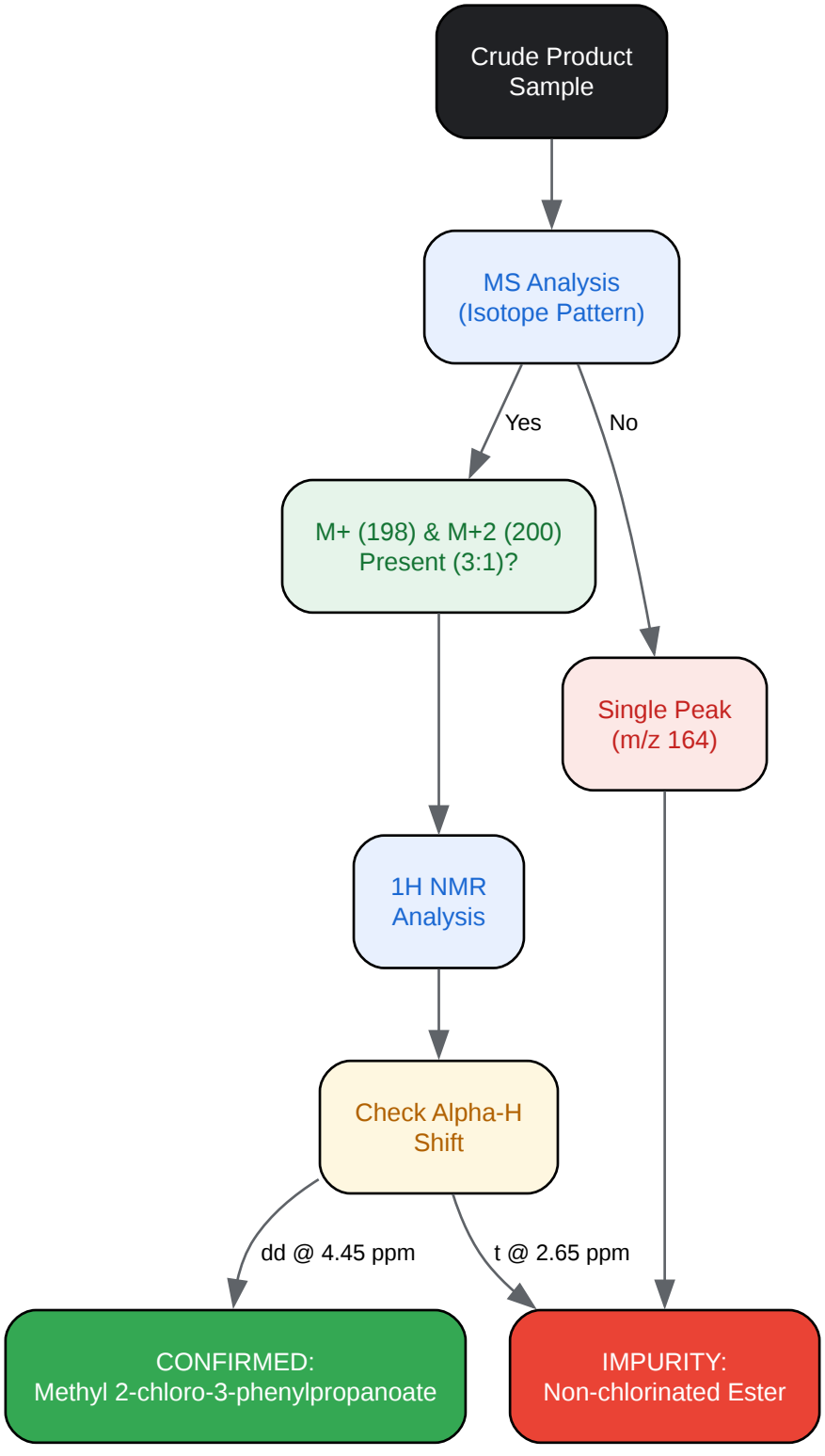

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Figure 2: Decision matrix for verifying product identity using MS and NMR data.

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